

# Essential Safety and Logistical Information for Handling Lauroyl Chloride

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## Compound of Interest

Compound Name: Lauroyl chloride

Cat. No.: B139210

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling corrosive and reactive chemicals like **Lauroyl chloride**. This document provides direct, procedural guidance for the safe handling, storage, and disposal of **Lauroyl chloride**, establishing a foundation of trust and safety in your laboratory operations.

## Immediate Safety Concerns and Required Personal Protective Equipment (PPE)

**Lauroyl chloride** is a corrosive substance that can cause severe skin burns and eye damage. [1][2][3] It reacts with moisture and water to produce toxic hydrogen chloride gas. [4][5][6] Inhalation may lead to severe respiratory tract irritation, and ingestion can cause significant gastrointestinal damage. [7][8] Therefore, strict adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE) for **Lauroyl Chloride**

Body Part	Required PPE	Specification/Standard
Eyes/Face	Chemical safety goggles and a face shield	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[9][10]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene)	Inspect gloves for integrity before each use.[9][10]
Body	Appropriate protective clothing (e.g., lab coat, apron)	To prevent any possibility of skin exposure.[4][9]
Respiratory	NIOSH/MSHA approved respirator	Required when working outside a fume hood or if vapors/aerosols are generated.[2][9]

## Operational Plan: From Preparation to Post-Handling

A systematic approach is crucial for minimizing risks associated with **Lauroyl chloride**.

### Step 1: Pre-Operational Checks

- Ventilation: All handling of **Lauroyl chloride** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][9]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[8][11]
- Spill Kit: Have a spill kit prepared with inert absorbent materials such as vermiculite, sand, or earth.[7][9] Do not use water.[5][11]
- Container Inspection: Check the **Lauroyl chloride** container for any signs of damage or leaks before moving it.

### Step 2: Handling Procedure

- Don all required PPE as specified in Table 1.
- Place the **Lauroyl chloride** container in the chemical fume hood.
- Slowly and carefully open the container, being mindful of any potential pressure buildup.
- Use appropriate, clean, and dry dispensing tools (e.g., glass or PTFE pipettes).
- Dispense the required amount of **Lauroyl chloride**, avoiding splashing or the generation of aerosols.
- Securely close the container immediately after dispensing.<sup>[9][10]</sup>
- Keep the container in the fume hood for the duration of the experiment.

### Step 3: Post-Handling Procedure

- Ensure the **Lauroyl chloride** container is tightly sealed and stored in a designated cool, dry, and well-ventilated "corrosives" area, away from incompatible substances.<sup>[6][7][9]</sup>
- Decontaminate all equipment that came into contact with **Lauroyl chloride**.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands and any exposed skin thoroughly with soap and water after handling.<sup>[1][4]</sup>

## Disposal Plan for Lauroyl Chloride Waste

All **Lauroyl chloride** waste is considered hazardous and must be disposed of accordingly.

- **Waste Collection:** Collect all **Lauroyl chloride** waste, including contaminated consumables and absorbent materials, in a designated, properly labeled, and sealed hazardous waste container.<sup>[2][10]</sup>
- **Container Management:** Do not mix **Lauroyl chloride** waste with other waste streams.<sup>[2]</sup> Keep the waste container closed when not in use.

- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, following all local, regional, and national regulations.  
[\[2\]](#)

## Quantitative Data Summary

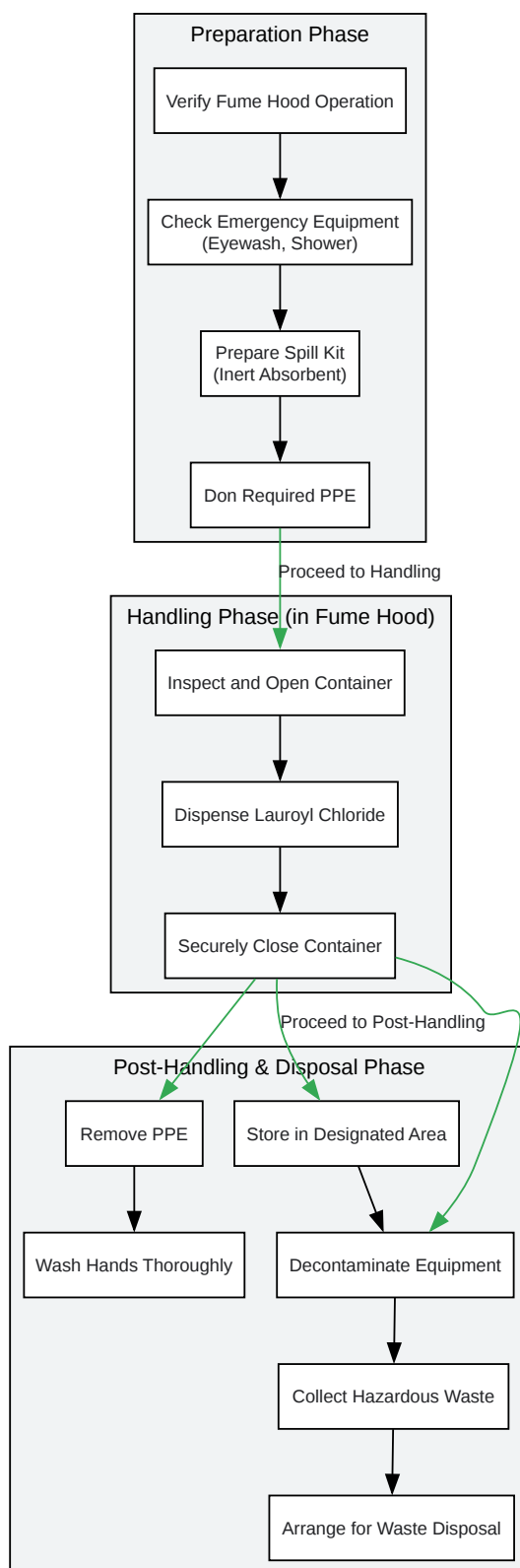
The following table summarizes key quantitative data for **Lauroyl chloride**.

Table 2: Physical and Chemical Properties of **Lauroyl Chloride**

Property	Value
CAS Number	112-16-3 <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>23</sub> ClO <a href="#">[5]</a>
Molecular Weight	218.77 g/mol
Appearance	Water-white to light yellow liquid <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	134 - 137 °C at 15 hPa <a href="#">[2]</a> <a href="#">[10]</a>
Flash Point	140 °C (284 °F) <a href="#">[9]</a> <a href="#">[10]</a>
Specific Gravity	0.946 g/mL at 25 °C <a href="#">[10]</a>

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Lauroyl chloride**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Lauroyl chloride**.

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